

2-Aminopentane: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-Aminopentane

Cat. No.: B3029372

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Introduction

2-Aminopentane, also known as pentan-2-amine, is a primary aliphatic amine with significant applications in organic synthesis and as a building block for more complex molecules. Its chemical properties, reactivity, and potential biological activity make it a compound of interest in various fields, including pharmaceutical development and chemical manufacturing. This technical guide provides an in-depth overview of the fundamental chemical properties of **2-aminopentane**, detailed experimental protocols for their determination, and a summary of its known biological context.

Core Chemical Properties

The fundamental chemical and physical properties of **2-aminopentane** are summarized in the tables below. These properties are crucial for its handling, application in synthesis, and for predicting its behavior in various chemical and biological systems.

Table 1: Chemical Identity of 2-Aminopentane

Property	Value
IUPAC Name	pentan-2-amine
Synonyms	1-Methylbutylamine, 2-Pentylamine, sec-Amylamine
CAS Number	63493-28-7[1][2][3]
Molecular Formula	C ₅ H ₁₃ N[1][3]
Molecular Weight	87.16 g/mol [1][3]
Chemical Structure	CH ₃ CH(NH ₂)CH ₂ CH ₂ CH ₃ [2]
Canonical SMILES	CCCC(C)N[1]
InChI	InChI=1S/C5H13N/c1-3-4-5(2)6/h5H,3-4,6H2,1-2H3[1]
InChIKey	IGEIPFLJVCPEKU-UHFFFAOYSA-N[1]

Table 2: Physicochemical Properties of 2-Aminopentane

Property	Value	Source
Appearance	Colorless to light yellow clear liquid	[4]
Odor	Strong, ammonia-like	[4]
Boiling Point	90.5-91.5 °C	[5][6][7]
Melting Point	32-34 °C	[6]
Density	0.736 g/mL at 25 °C	[5][7]
Solubility in Water	Soluble	[4]
pKa (Predicted)	11.04 ± 0.35	[4][6]
Refractive Index (n _{20/D})	1.4020	[5][6][7]

Table 3: Safety Information for 2-Aminopentane

Property	Value	Source
Flash Point	35 °C (95 °F) - closed cup	[2][6]
Hazard Statements	H226 (Flammable liquid and vapor), H314 (Causes severe skin burns and eye damage)	[2]
Signal Word	Danger	[2]
GHS Pictograms	GHS02 (Flame), GHS05 (Corrosion)	[8]

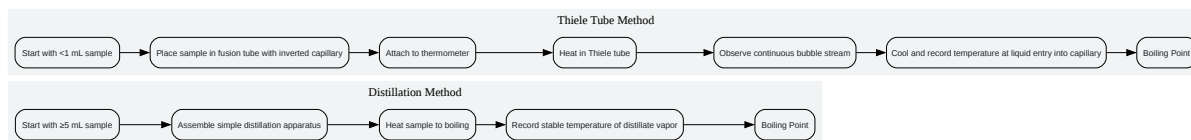
Experimental Protocols

This section outlines the general methodologies for determining the key physicochemical properties of **2-aminopentane**.

Determination of Boiling Point

The boiling point of a liquid amine like **2-aminopentane** can be determined using several methods, with the choice depending on the sample volume available.

- **Distillation Method** (for larger volumes): A simple distillation apparatus is set up. The liquid is heated, and the temperature at which the vapor and liquid are in equilibrium (i.e., the temperature at which the bulk of the material distills) is recorded as the boiling point.
- **Thiele Tube Method** (for smaller volumes): A small sample is placed in a fusion tube, which is attached to a thermometer. An inverted capillary tube is placed in the fusion tube. The apparatus is heated in a Thiele tube containing mineral oil. The boiling point is the temperature at which a rapid stream of bubbles emerges from the capillary tube.



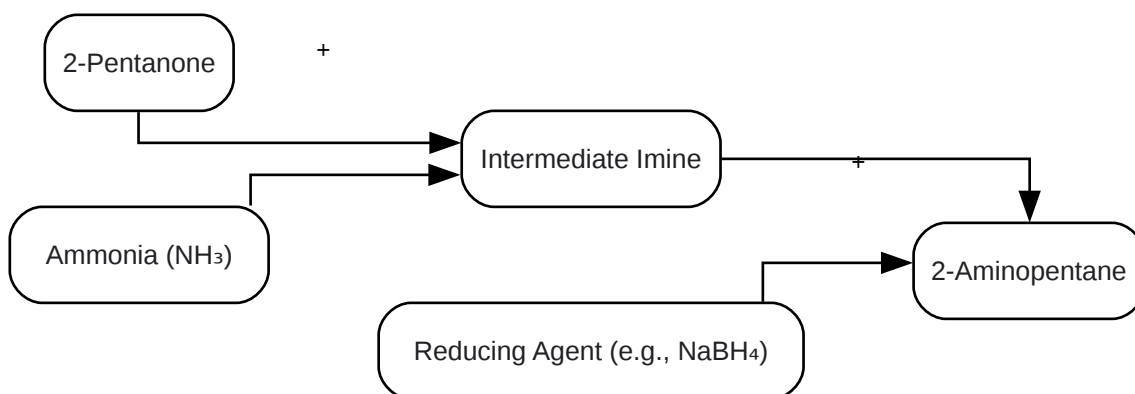
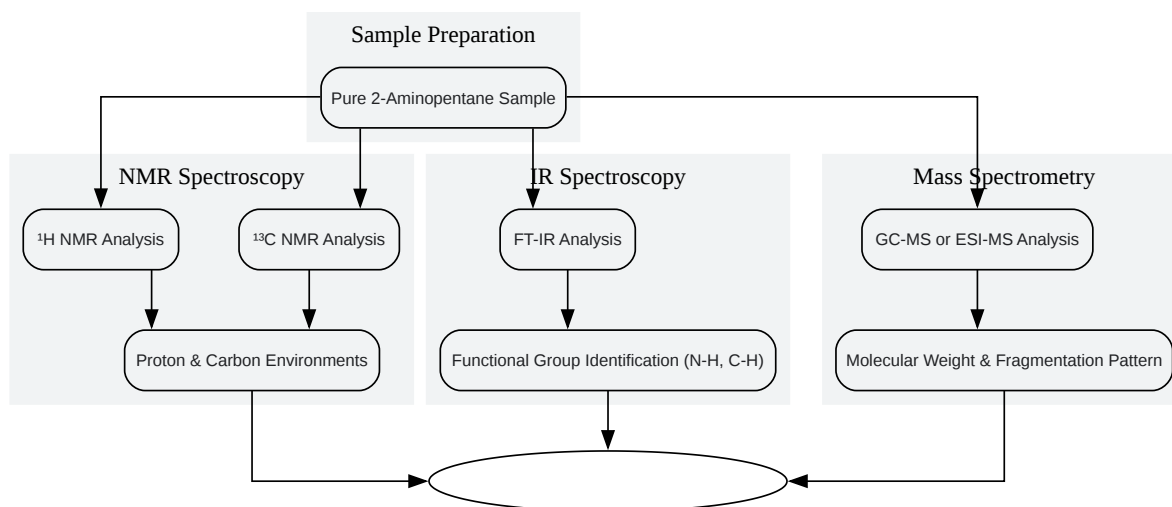
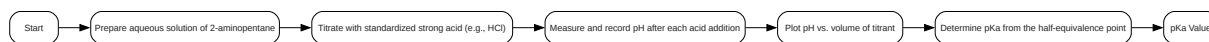
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Caption: Workflow for Boiling Point Determination.

Determination of pKa

The acid dissociation constant (pKa) of the conjugate acid of **2-aminopentane** can be determined by potentiometric titration.

- **Sample Preparation:** A known concentration of **2-aminopentane** is dissolved in deionized water.
- **Titration:** The amine solution is titrated with a standardized solution of a strong acid (e.g., HCl).
- **Data Acquisition:** The pH of the solution is measured and recorded after each addition of the titrant.
- **Data Analysis:** A titration curve (pH vs. volume of titrant) is plotted. The pKa is determined from the pH at the half-equivalence point.



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